

Aluminum Lactate: A Comprehensive Technical Review of its Physical and Chemical Characteristics

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Compound of Interest

Compound Name: *Aluminum lactate*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth analysis of the physical and chemical properties of **aluminum lactate**, a compound with diverse applications in the pharmaceutical, cosmetic, and industrial sectors. This document consolidates key data from various scientific sources, presenting it in a clear and accessible format to support research and development activities.

Core Physical and Chemical Properties

Aluminum lactate, with the chemical formula $\text{Al}(\text{C}_3\text{H}_5\text{O}_3)_3$, is the aluminum salt of lactic acid. [1] It is a white to off-white, fine, or crystalline powder. [1][2][3][4][5] While often described as odorless, some sources note a faint, characteristic odor or a slightly sour taste. [2][6]

Quantitative Physical and Chemical Data

The following table summarizes the key quantitative properties of **aluminum lactate**, compiled from various technical datasheets and scientific resources.

Property	Value	References
Molecular Formula	C ₉ H ₁₅ AlO ₉	[3][7][8][9]
Molecular Weight	294.19 g/mol	[1][3][7][8]
Appearance	White to off-white/yellowish powder	[1][2][3][4][9][10]
Odor	Odorless or faint characteristic odor	[2][6]
Melting Point	>300 °C	[1][9][11][12]
Solubility in Water	Soluble	[1][2][11][12]
pH (1% solution)	4.0 - 5.5	[10]
pH (5% solution)	3.0 (at 20°C)	[2]

Experimental Protocols for Physical Characterization

While specific experimental protocols for the characterization of **aluminum lactate** are not extensively detailed in publicly available literature, standard pharmacopeial and chemical analysis methods are applicable. The following outlines general methodologies for determining the key physical properties listed above.

Determination of Physical Appearance

A visual inspection is the standard method for determining the physical appearance of a substance like **aluminum lactate**.

Methodology:

- A sample of the **aluminum lactate** powder is placed on a clean, white surface.
- The sample is observed under controlled, bright, and uniform lighting.

- The color, form (e.g., crystalline, fine powder), and any visible impurities are noted and compared against a reference standard if available.

Assessment of Odor

The odor of **aluminum lactate** is typically determined through simple olfactometry.

Methodology:

- A small amount of the substance is placed in a clean, dry, and odorless container.
- The container is opened, and the analyst gently wafts the air from the opening towards their nose. Direct inhalation is avoided.
- The odor is described using standard descriptors (e.g., odorless, faint, characteristic).

Logical Workflow for Physical Property Characterization

The following diagram illustrates a standardized workflow for the physical and chemical characterization of an **aluminum lactate** sample in a laboratory setting.

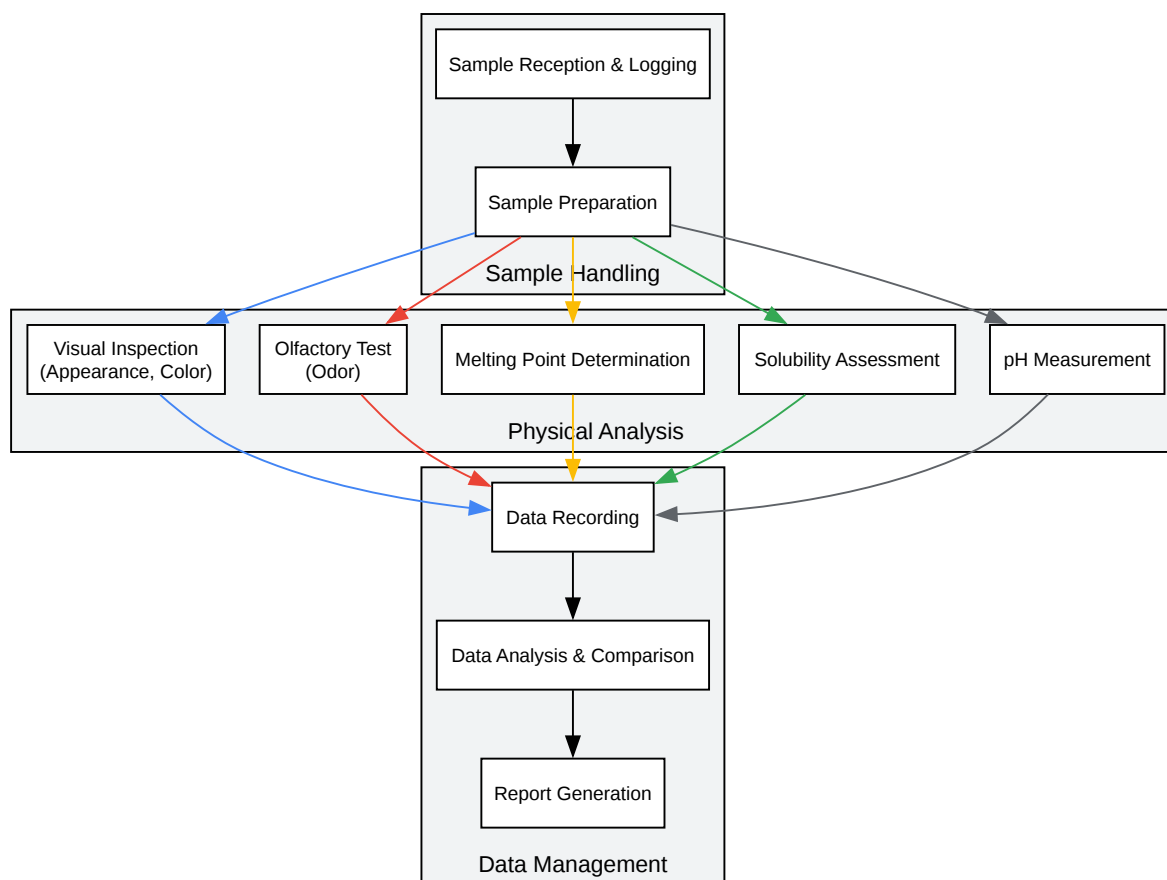


Figure 1: Workflow for Physical Characterization of Aluminum Lactate

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Figure 1: Workflow for Physical Characterization of **Aluminum Lactate**

Applications and Relevance

Aluminum lactate is utilized in various fields due to its specific properties. In the cosmetic industry, it functions as an astringent and antiperspirant.[13] It is also used as a mordant in the dyeing of textiles, particularly for cellulose fibers.[2][4] Furthermore, it finds applications in

pharmaceutical formulations and as a precursor in sol-gel synthesis.[1][12] The physical characteristics detailed in this guide are critical for ensuring the quality, efficacy, and safety of products containing **aluminum lactate**.

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